

Egfr-IN-73 efficacy in cell lines resistant to first-generation EGFR TKIs

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Compound of Interest

Compound Name: *Egfr-IN-73*

Cat. No.: *B12400985*

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No Information Available for EGFR-IN-73

A comprehensive search for the compound "**Egfr-IN-73**" has yielded no specific information regarding its efficacy, mechanism of action, or existence in publicly available scientific literature and chemical databases.

Despite extensive searches for "**Egfr-IN-73**" and related terms, no preclinical or clinical data, chemical structure, or supplier information for a molecule with this exact designation could be identified. The searches included scientific publications, chemical vendor catalogs, and patent databases.

It is possible that "**Egfr-IN-73**" may be a new or proprietary compound that has not yet been disclosed in public forums. Alternatively, it could be an internal designation not used in external communications, or a typographical error in the provided topic.

Researchers and professionals in drug development should be aware that information on novel compounds can be limited until they are published in peer-reviewed journals or presented at scientific conferences.

While no data was found for "**Egfr-IN-73**," the search did reveal information on other potent EGFR inhibitors with similar nomenclature, such as EGFR-IN-70 and EGFR-IN-95. These compounds have been documented with activity against EGFR mutations that confer resistance to other tyrosine kinase inhibitors. For instance, EGFR-IN-70 is a potent inhibitor of EGFR with IC50 values of 23.6 and 307.5 nM for EGFR^{L858R/T790M/C797S} and EGFR^{WT},

respectively.[1] Similarly, EGFR-IN-95 has shown potent inhibitory activity against EGFRdel19/T790M/C797S and EGFR L858R/T790M/C797S mutations.[2]

Without specific data for "**Egfr-IN-73**," a direct comparison of its efficacy against other EGFR TKIs in resistant cell lines cannot be provided. Professionals seeking information on this specific compound are encouraged to verify the designation and consult internal documentation or direct sources if available.

For researchers interested in the broader landscape of next-generation EGFR inhibitors, a wealth of information is available on compounds designed to overcome resistance mechanisms, including the C797S mutation. These inhibitors are a critical area of research in the development of new therapies for non-small cell lung cancer.

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References

- 1. CheMondis Marketplace [chemondis.com]
- 2. medchemexpress.com [medchemexpress.com]
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